

Spectroscopic Analysis of 3,3-Diethyl-4-methylheptane: A Technical Guide

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Compound of Interest

Compound Name: 3,3-Diethyl-4-methylheptane

CAS No.: 62199-01-3

Cat. No.: B14562724

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Abstract

This technical guide provides a comprehensive overview of the expected spectral data for the branched alkane **3,3-diethyl-4-methylheptane** (CAS 62199-01-3). Due to a lack of publicly available experimental spectra for this specific compound, this document presents predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data based on established principles of spectroscopy and data from structurally similar compounds. Detailed, generalized experimental protocols for obtaining these spectra are also provided to guide researchers in their own data acquisition. This guide is intended to serve as a practical resource for the spectral characterization of complex branched alkanes.

Introduction

3,3-Diethyl-4-methylheptane is a saturated hydrocarbon with a molecular formula of $C_{12}H_{26}$ and a molecular weight of 170.33 g/mol. As a branched alkane, its structural elucidation relies heavily on modern spectroscopic techniques. Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework, Infrared (IR)

spectroscopy helps to confirm the absence of functional groups and characterizes C-H bond vibrations, and Mass Spectrometry (MS) determines the molecular weight and provides insight into the fragmentation patterns, which can aid in confirming the branching structure.

This document outlines the predicted spectral characteristics of **3,3-diethyl-4-methylheptane** and provides standardized protocols for experimental data acquisition.

Predicted Spectral Data

The following tables summarize the predicted spectral data for **3,3-diethyl-4-methylheptane**. These predictions are based on typical chemical shifts for alkanes and fragmentation patterns observed in similar branched structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Chemical Shifts for **3,3-Diethyl-4-methylheptane**

Protons	Multiplicity	Predicted Chemical Shift (δ , ppm)
$-\text{CH}_3$ (terminal methyls of ethyl and heptyl chains)	Triplet	0.8 - 1.0
$-\text{CH}_2-$ (methylene groups in ethyl and heptyl chains)	Multiplet	1.2 - 1.6
$-\text{CH}-$ (methine proton at C4)	Multiplet	1.5 - 1.8
$-\text{CH}_3$ (methyl group at C4)	Doublet	0.8 - 1.0

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3,3-Diethyl-4-methylheptane**

Carbon Atom	Predicted Chemical Shift (δ , ppm)
Primary (-CH ₃)	10 - 20
Secondary (-CH ₂)	20 - 40
Tertiary (-CH)	30 - 50
Quaternary (-C-)	35 - 55

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **3,3-Diethyl-4-methylheptane**

Functional Group	Vibration Type	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H (sp ³)	Stretch	2850 - 3000	Strong
-CH ₂ -	Bend (Scissoring)	1450 - 1470	Medium
-CH ₃	Bend (Asymmetrical and Symmetrical)	1375 - 1385 and 1450-1460	Medium

Mass Spectrometry (MS)

Table 4: Predicted Key Mass Spectrometry Fragments for **3,3-Diethyl-4-methylheptane**

m/z	Proposed Fragment	Comments
170	$[C_{12}H_{26}]^+$	Molecular Ion (M^+) - Expected to be of low abundance.
141	$[M - C_2H_5]^+$	Loss of an ethyl group.
127	$[M - C_3H_7]^+$	Loss of a propyl group.
99	$[M - C_5H_{11}]^+$	Cleavage at the quaternary carbon.
71	$[C_5H_{11}]^+$	
57	$[C_4H_9]^+$	
43	$[C_3H_7]^+$	
29	$[C_2H_5]^+$	

Experimental Protocols

The following are generalized experimental protocols for the acquisition of NMR, IR, and MS data for liquid branched alkanes like **3,3-diethyl-4-methylheptane**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the neat liquid sample in about 0.6 mL of a deuterated solvent (e.g., $CDCl_3$). The use of a solvent containing a known internal standard, such as tetramethylsilane (TMS), is recommended for accurate chemical shift referencing ($\delta = 0.00$ ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- 1H NMR Acquisition:
 - Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Typical spectral width: 0-12 ppm.

- A relaxation delay of 1-2 seconds is generally sufficient for alkanes.
- ^{13}C NMR Acquisition:
 - Acquire a one-dimensional proton-decoupled carbon spectrum.
 - A wider spectral width (e.g., 0-220 ppm) is necessary.
 - Longer acquisition times and a greater number of scans are typically required due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.

Infrared (IR) Spectroscopy

- Sample Preparation: For a neat liquid sample, place a single drop of the compound between two salt plates (e.g., NaCl or KBr) to create a thin film.[\[1\]](#)[\[2\]](#)
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the clean, empty salt plates.
 - Place the sample-containing salt plates in the sample holder.
 - Acquire the sample spectrum over the mid-IR range (typically $4000\text{-}400\text{ cm}^{-1}$). The instrument software will automatically ratio the sample spectrum against the background spectrum.

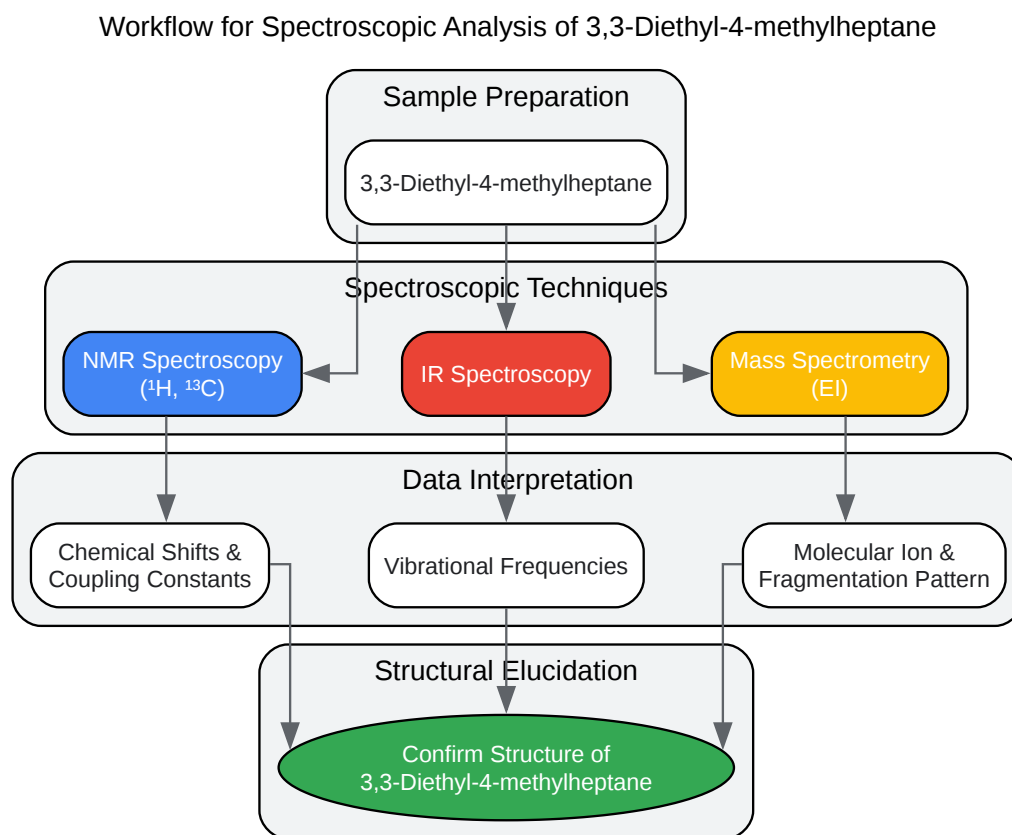
Mass Spectrometry (MS)

- Sample Introduction: Introduce a small amount of the volatile liquid sample into the mass spectrometer, often via a gas chromatography (GC-MS) system for separation from any impurities.[\[3\]](#)
- Ionization: Utilize Electron Ionization (EI) at a standard energy of 70 eV. EI is a hard ionization technique that causes significant fragmentation, which is useful for structural elucidation of alkanes.[\[3\]](#)[\[4\]](#)

- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: The detector records the abundance of each ion, generating a mass spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **3,3-diethyl-4-methylheptane**.



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Caption: Spectroscopic analysis workflow.

Conclusion

While experimental spectral data for **3,3-diethyl-4-methylheptane** is not readily available in public databases, this guide provides a robust framework of predicted data and standardized experimental protocols. Researchers can use this information as a benchmark for the analysis of this compound and other complex branched alkanes. The combination of NMR, IR, and Mass Spectrometry provides a powerful toolkit for the unambiguous structural elucidation of such molecules, which is a critical step in various fields, including drug development and materials science.

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